

An In-depth Technical Guide on 1,3-Bis(3-aminophenoxy)benzene

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Compound of Interest

Compound Name: 1,3-Bis(3-aminophenoxy)benzene

Cat. No.: B075826

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This document provides core physicochemical properties of **1,3-Bis(3-aminophenoxy)benzene**, a diamine intermediate compound. It is utilized as a raw material in organic synthesis and as a monomer in the production of polymers such as polyimides and polyurethane coatings.^{[1][2]}

Physicochemical Data

The fundamental molecular characteristics of **1,3-Bis(3-aminophenoxy)benzene** are summarized below.

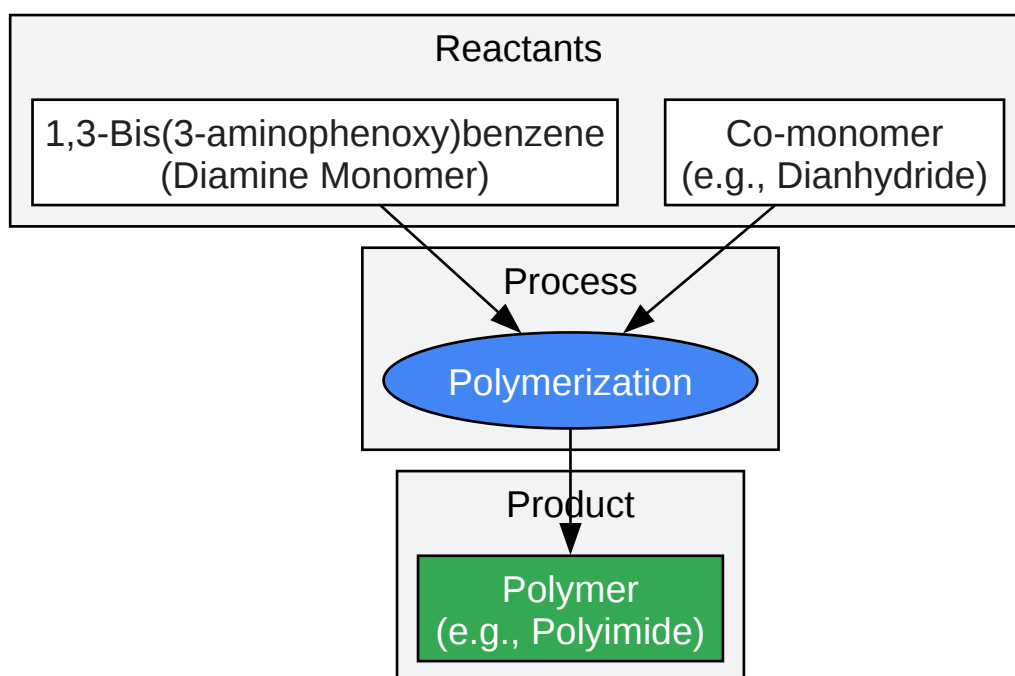
Property	Value
Molecular Formula	C18H16N2O2[2][3][4][5]
Molecular Weight	292.33 g/mol [2][3][4][6]
CAS Number	10526-07-5[2][3]
Appearance	White to light yellow to light orange powder/crystal[1]
Melting Point	108 °C[2]
Boiling Point	479.9 °C at 760 mmHg
Solubility	Slightly soluble in methanol, insoluble in water[1][2]

Experimental Protocols and Visualizations

Detailed experimental protocols for specific applications, such as the synthesis of polyimides or polyurethane coatings, are beyond the scope of this document. Similarly, as this guide focuses on the intrinsic properties of a single chemical compound, signaling pathway diagrams are not applicable.

For researchers interested in the synthesis of **1,3-Bis(3-aminophenoxy)benzene** itself, a common method involves the hydrogenation of 1,3-bis(3-nitrophenoxy)benzene using a palladium-on-carbon catalyst.[3]

Below is a logical workflow representing the role of **1,3-Bis(3-aminophenoxy)benzene** as a monomer in polymerization.



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Caption: Logical workflow of polymerization using **1,3-Bis(3-aminophenoxy)benzene**.

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